

Application Note: 1-Prolylpiperazine Scaffolds in GHS-R1a Agonist Design

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Compound of Interest

Compound Name: 1-Prolylpiperazine

Cat. No.: B13507708

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Executive Summary

The development of orally active Growth Hormone Secretagogues (GHS) has shifted from peptide-based analogues (e.g., GHRP-6) to small molecule peptidomimetics. The **1-Prolylpiperazine** moiety (CAS: 228686-81-4) represents a "privileged structure" that effectively mimics the

-turn conformation of endogenous ghrelin and synthetic GHRPs. This guide outlines the methodology for utilizing **1-Prolylpiperazine** to construct GHS libraries, focusing on orthogonal functionalization to mimic the critical hydrophobic and basic pharmacophores required for GHS-R1a activation.

Scientific Background & Rationale

The GHS-R1a Pharmacophore

The Ghrelin receptor (GHS-R1a) is a G-protein coupled receptor (GPCR) that binds the endogenous ligand Ghrelin.^{[1][2]} Structure-Activity Relationship (SAR) studies, particularly from Merck (Ibutamoren) and Pfizer (Capromorelin), have defined the core pharmacophore for small molecule agonists:

- **Basic Amine:** Mimics the N-terminus of Ghrelin; essential for salt-bridge formation with Glu124 in the receptor.
- **Aromatic/Hydrophobic Core:** Mimics the Phe4 and Trp residues; interacts with the hydrophobic pocket formed by Phe279 and Phe312.
- **Spacer/Turn Element:** A rigid scaffold that orients the amine and aromatic groups in the correct vector.

Why 1-Prolylpiperazine?

1-Prolylpiperazine acts as an optimal Spacer/Turn Element.

- **Conformational Restriction:** The proline pyrrolidine ring fused (via amide bond) to the piperazine ring creates a semi-rigid structure that restricts bond rotation, reducing the entropic penalty of binding.
- **Bifunctional Nature:** It possesses two distinct nitrogen attachment points—the secondary amine of the piperazine (N4) and the secondary amine of the proline (N1)—allowing for the rapid generation of "Head-to-Tail" libraries.
- **Peptidomimetic Properties:** It mimics the Pro-X or Gly-X turns found in bioactive peptides, improving metabolic stability against proteases compared to linear peptides.

Chemical Synthesis Protocol

Objective: Synthesize a library of GHS analogues using **1-Prolylpiperazine** as the central core. **Core Strategy:** Sequential acylation/alkylation of the Proline nitrogen (N-Terminus mimic) and the Piperazine nitrogen (C-Terminus/Auxiliary mimic).

Materials

- **Scaffold:** 1-(tert-Butoxycarbonyl)-L-proline (Boc-Pro-OH) or 1-(L-Prolyl)piperazine (if commercially sourced).
- **Coupling Agents:** HATU, DIPEA, EDC, HOBT.
- **GHS Specific Side Chains:**

- N-Terminus Mimics: 2-Amino-isobutyric acid (Aib), D-Tryptophan, Indole-3-propionic acid.
- C-Terminus Mimics: Benzyl isocyanate, Phenylacetic acid, Sulfonyl chlorides.

Workflow Diagram (Synthesis)



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Caption: Step-wise synthetic pathway for Prolylpiperazine-based GHS generation.

Detailed Procedure (Example: Indole-Prolylpiperazine Derivative)

- Scaffold Preparation:
 - React Boc-L-Proline (1.0 eq) with Piperazine (5.0 eq, excess to prevent dimer) using EDC.HCl (1.2 eq) and HOBt (1.2 eq) in DCM.
 - Wash with water to remove excess piperazine. Isolate Boc-Prolylpiperazine.
- C-Terminal Functionalization (The "Tail"):
 - Dissolve Boc-Prolylpiperazine (1.0 eq) in DCM.
 - Add Triethylamine (2.0 eq) and Benzyl Isocyanate (1.1 eq) to form the urea linkage (common in high-potency GHS like Capromorelin analogues).
 - Stir at RT for 4h. Concentrate and purify via flash chromatography.
- N-Terminal Deprotection:
 - Treat the intermediate with 20% TFA in DCM for 1h.
 - Evaporate volatiles to yield the TFA salt of the Prolylpiperazine-Urea intermediate.

- N-Terminal Capping (The "Head"):
 - React the TFA salt with N-Boc-2-aminoisobutyric acid (Boc-Aib-OH) (mimics the Gly-Ser of Ghrelin) using HATU (1.2 eq) and DIPEA (3.0 eq) in DMF.
 - Note: The Aib residue is crucial for metabolic stability and receptor selectivity.
 - Perform final deprotection (TFA/DCM) if a free amine is required for activity (typical for GHS).

Biological Evaluation Protocol

In Vitro GHS-R1a Activation (Calcium Flux Assay)

Rationale: GHS-R1a couples to

, leading to phospholipase C activation and IP3-mediated intracellular calcium release. This assay is the gold standard for validating secretagogue activity.

Materials:

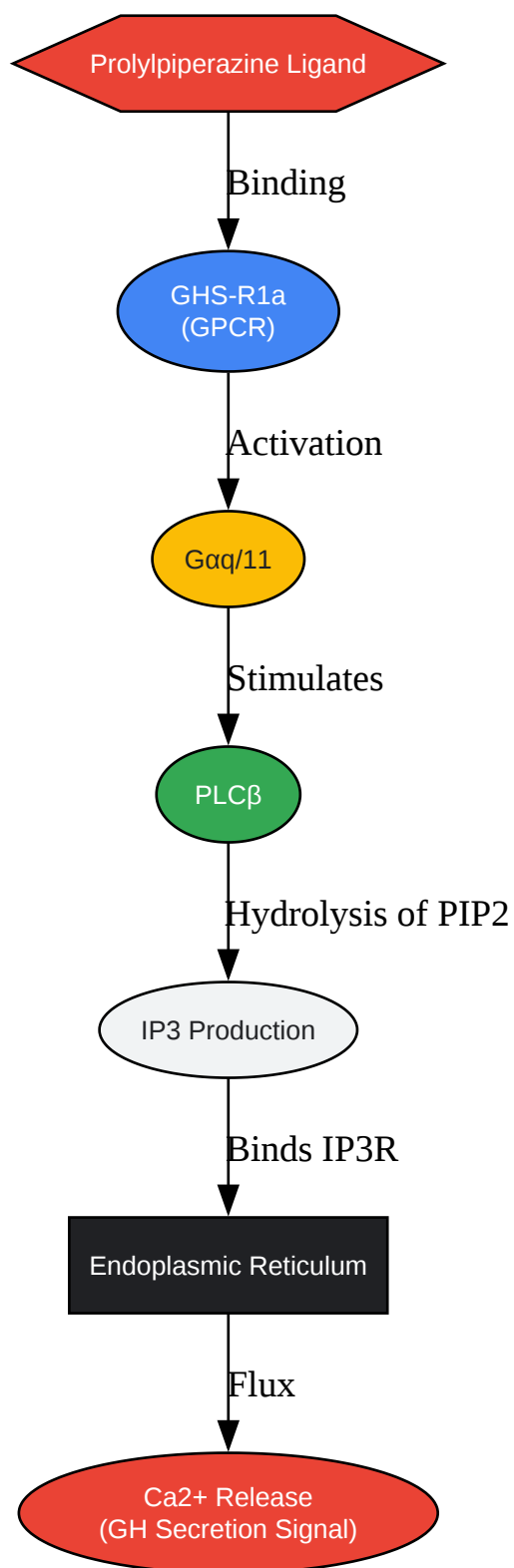
- HEK293 cells stably expressing human GHS-R1a.
- FLIPR Calcium 6 Assay Kit (Molecular Devices).
- Positive Control: Ghrelin (100 nM) or Ibutamoren (MK-0677).

Method:

- Seeding: Plate GHS-R1a-HEK293 cells (50,000 cells/well) in black-walled, clear-bottom 96-well plates coated with poly-D-lysine. Incubate overnight.
- Dye Loading: Aspirate media and add 100 μ L of Calcium 6 dye loading buffer (containing 2.5 mM probenecid to inhibit anion transport). Incubate for 1h at 37°C.
- Compound Addition: Prepare 10-point serial dilutions of the synthesized Prolyl-piperazine analogues in HBSS buffer.

- Measurement: Place plate in FLIPR Tetra system. Add compounds and monitor fluorescence (Ex 485 nm / Em 525 nm) for 180 seconds.
- Analysis: Calculate
 - . Determineusing a 4-parameter logistic fit.

Signaling Pathway Visualization



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Caption: Intracellular signaling cascade triggered by GHS-R1a agonists.

Data Analysis & SAR Guidelines

To validate the utility of the **1-Prolylpiperazine** scaffold, compare the potency of synthesized analogues against standard benchmarks.

Table 1: Hypothetical SAR of Prolylpiperazine Analogues

Compound ID	N-Terminus (R1)	Core	C-Terminus (R2)	EC50 (nM)	E _{max} (%)	Notes
Ref 1	H (Ghrelin)	Peptide	-	1.2	100	Endogenous Ligand
Ref 2	MK-0677	Spiro	-	5.4	95	Clinical Benchmark
PP-01	H	Pro-Pip	Benzyl	>10,000	N/A	Inactive (No basic head)
PP-02	Aib-NH ₂	Pro-Pip	Benzyl	450	85	Moderate Potency
PP-03	Aib-Indole	Pro-Pip	Phenyl-Sulfonyl	12	98	Hit Compound
PP-04	Aib-Indole	Pro-Pip	Methyl	1,200	60	Loss of hydrophobic contact

Interpretation:

- PP-01 vs PP-02: Demonstrates the absolute requirement for the Aib-NH₂ (or similar basic amine) "Head" to mimic Ghrelin's N-terminus.
- PP-03: The combination of the Indole (Trp mimic) and Phenyl-Sulfonyl (hydrophobic tail) on the Prolylpiperazine core achieves nanomolar potency, validating the scaffold.

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